Optimizing linker length and composition for AR-V7 PROTACs

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Compound of Interest

Compound Name: *PROTAC AR-V7 degrader-1*

Cat. No.: *B10832103*

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Technical Support Center: AR-V7 PROTAC Optimization

Welcome to the technical support center for researchers, scientists, and drug development professionals working on Proteolysis Targeting Chimeras (PROTACs) for the androgen receptor splice variant 7 (AR-V7). This resource provides troubleshooting guidance and answers to frequently asked questions regarding the optimization of linker length and composition for AR-V7 PROTACs.

Frequently Asked Questions (FAQs)

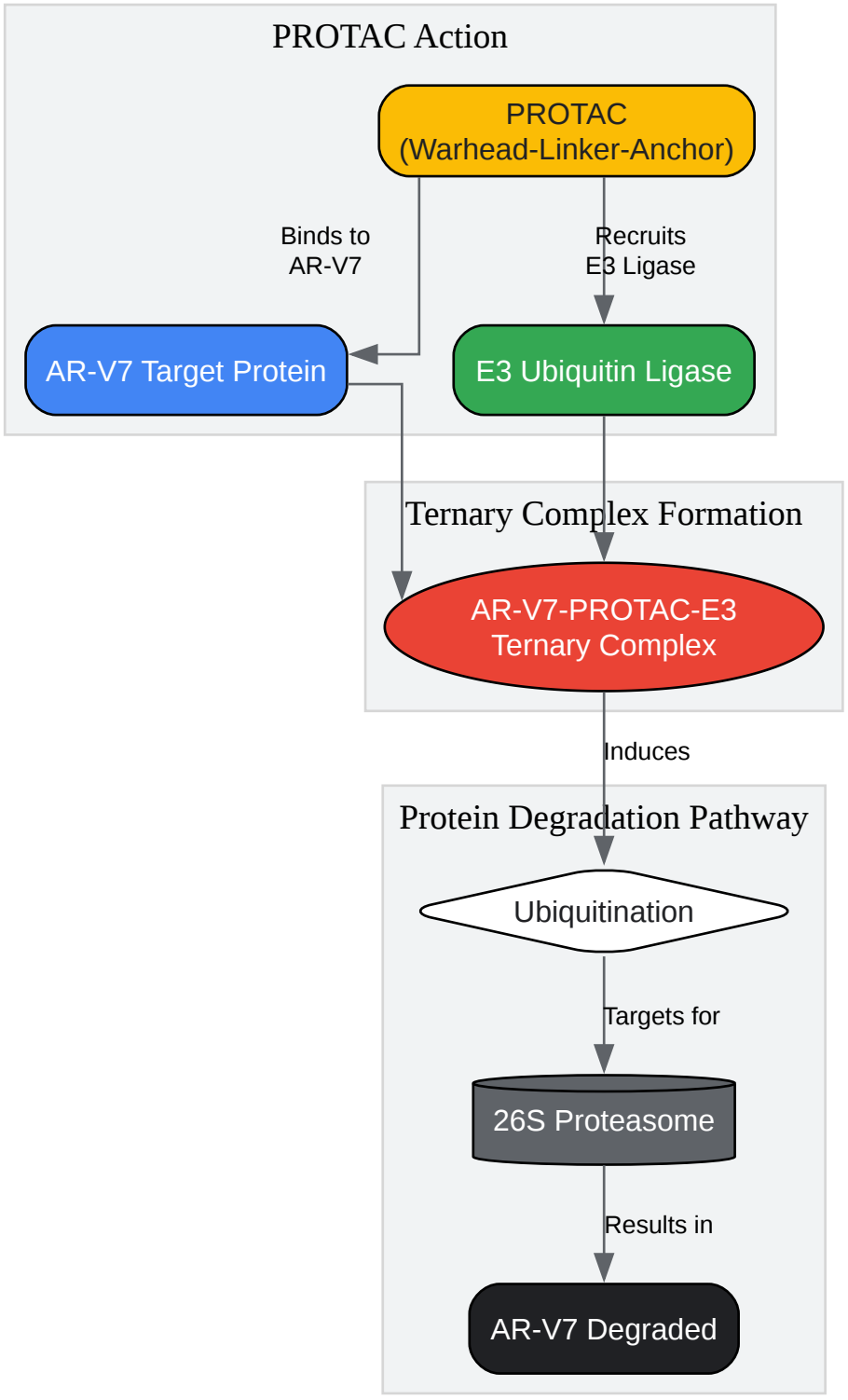
Q1: What is the fundamental role of the linker in an AR-V7 PROTAC?

A PROTAC is a heterobifunctional molecule composed of three parts: a ligand that binds the target protein (the "warhead"), a ligand that recruits an E3 ubiquitin ligase (the "anchor"), and a chemical linker connecting them.[1][2][3] The linker is not merely a spacer; it is a critical determinant of the PROTAC's efficacy.[4] Its primary role is to position the target protein (AR-V7) and the E3 ligase in a spatially optimal orientation to form a stable and productive ternary

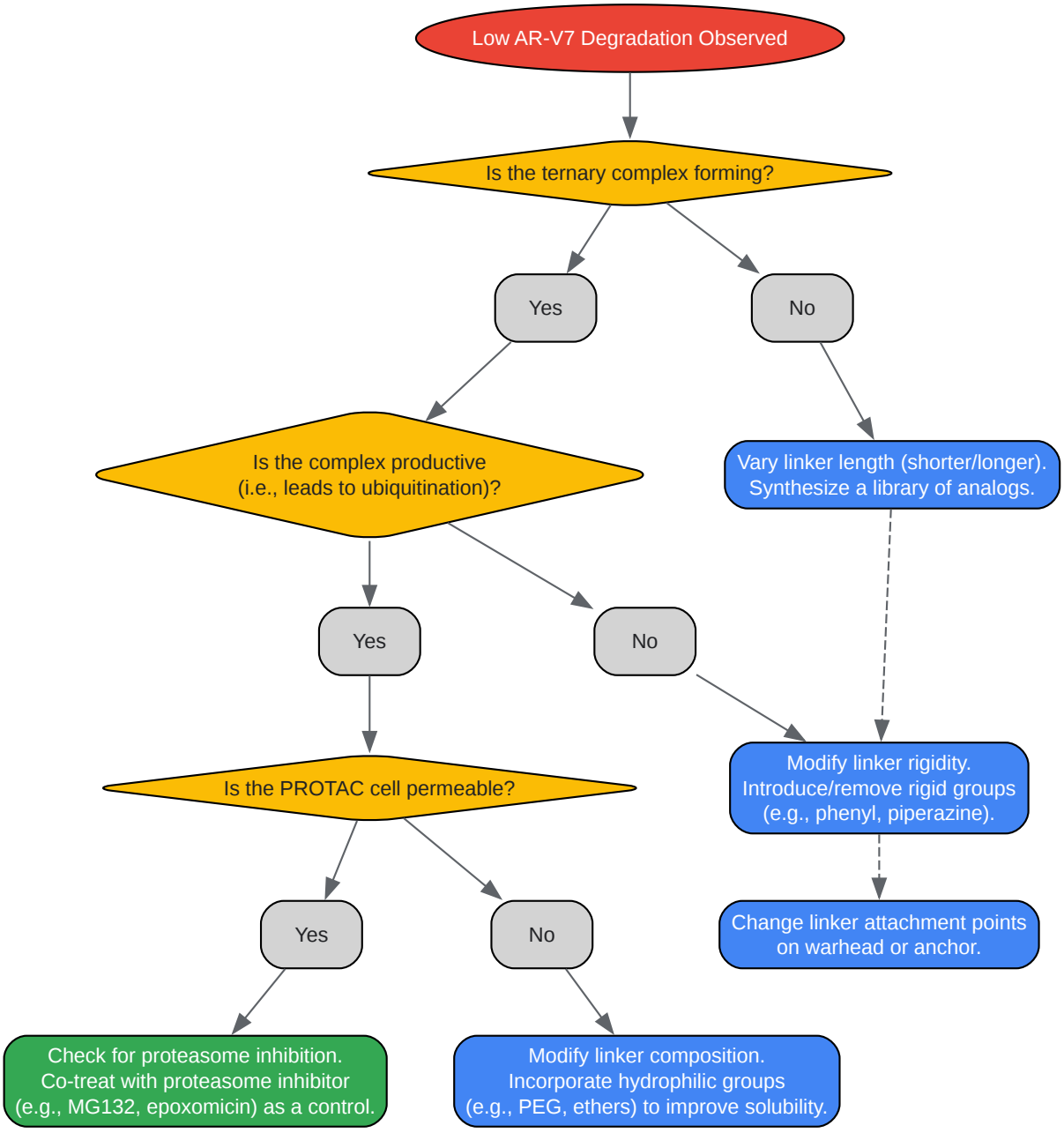
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complex (AR-V7-PROTAC-E3 Ligase).[5] This complex formation is essential for the subsequent ubiquitination of AR-V7 and its degradation by the proteasome.[1]

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